

An In-depth Technical Guide to trans-Stilbene-d2

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Compound of Interest

Compound Name: *trans-Stilbene-d2*

Cat. No.: *B12393891*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-Stilbene-d2**, a deuterated form of trans-stilbene. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. It covers the chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and relevant spectroscopic data.

Introduction

trans-Stilbene-d2 ($C_{14}H_{10}D_2$) is a synthetically valuable isotopologue of trans-stilbene where two hydrogen atoms on the ethylenic bridge have been replaced with deuterium. This isotopic substitution makes it a powerful tool in various scientific disciplines. In drug development, deuterium labeling can alter the pharmacokinetic profile of a molecule by slowing down its metabolism, a phenomenon known as the kinetic isotope effect. This can lead to improved metabolic stability and an extended half-life of a drug. Furthermore, **trans-Stilbene-d2** serves as an excellent internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy due to its distinct mass and spectral properties compared to its non-deuterated counterpart. Like its parent compound, **trans-stilbene-d2** also finds applications in materials science, particularly in the manufacturing of dye lasers and optical brighteners.

Chemical and Physical Properties

The physical and chemical properties of **trans-Stilbene-d2** are largely similar to those of trans-stilbene, with slight variations arising from the increased mass of deuterium. The table below

summarizes the key quantitative data for both compounds for easy comparison.

Property	trans-Stilbene-d2	trans-Stilbene
Molecular Formula	C ₁₄ H ₁₀ D ₂	C ₁₄ H ₁₂
Molecular Weight	182.26 g/mol	180.25 g/mol
CAS Number	5284-44-6	103-30-0
Melting Point	Not available	122-125 °C
Boiling Point	307.0 °C at 760 mmHg	305-307 °C at 744 mmHg
Isotopic Purity	≥95 atom % D	Not applicable
Appearance	White to off-white solid	White crystalline solid

Synthesis of trans-Stilbene-d2

The synthesis of **trans-Stilbene-d2** can be achieved through a two-step process starting from the commercially available trans-stilbene. The first step involves the synthesis of diphenylacetylene, which is then subsequently reduced using a deuterium source to yield the desired deuterated product.

Step 1: Synthesis of Diphenylacetylene from trans-Stilbene

A common method for the synthesis of diphenylacetylene from trans-stilbene is through bromination of the double bond followed by a double dehydrobromination reaction.

Experimental Protocol:

- Bromination of trans-Stilbene:
 - Dissolve trans-stilbene (1 equivalent) in a suitable solvent such as glacial acetic acid or dichloromethane in a round-bottom flask.
 - Slowly add a solution of pyridinium hydrobromide perbromide (1.1 equivalents) in the same solvent to the trans-stilbene solution with stirring.

- Continue stirring at room temperature until the reaction is complete, which is indicated by the disappearance of the bromine color.
- The product, meso-stilbene dibromide, will precipitate out of the solution.
- Collect the precipitate by vacuum filtration and wash with a cold solvent (e.g., methanol) to remove impurities.
- Dry the meso-stilbene dibromide product.
- Dehydrobromination of meso-Stilbene Dibromide:
 - In a round-bottom flask, combine the dried meso-stilbene dibromide (1 equivalent) with a strong base such as potassium hydroxide (excess, e.g., 10 equivalents) in a high-boiling point solvent like ethylene glycol or triethylene glycol.
 - Heat the mixture to reflux (typically around 160-190 °C) for a specified period (e.g., 20 minutes to 1 hour) to effect the double dehydrobromination.
 - After cooling the reaction mixture, add water to precipitate the crude diphenylacetylene.
 - Collect the solid product by vacuum filtration and wash with water.
 - Purify the crude
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